

Technical Whitepaper: 5-Chloro-2-fluorocinnamic Acid (CAS 448193-93-9)

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Compound of Interest

Compound Name: 5-Chloro-2-fluorocinnamic acid

Cat. No.: B7813140

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A Strategic Scaffold for Medicinal Chemistry and Kinase Inhibitor Design

Executive Summary

5-Chloro-2-fluorocinnamic acid (CAS 448193-93-9) is a specialized di-halogenated acrylic acid derivative serving as a critical intermediate in the synthesis of bioactive small molecules. [1] Characterized by an electron-withdrawing fluorine atom at the ortho position and a chlorine atom at the meta position (relative to the acrylic side chain), this scaffold offers unique electronic and steric properties. It is widely utilized in the development of kinase inhibitors (e.g., EGFR, Aurora kinase), indole-based therapeutics, and agrochemicals.

This guide provides a comprehensive technical profile, validated synthetic protocols, and mechanistic insights into the utility of this compound in high-value organic synthesis.

Chemical Profile & Physiochemical Properties[2][3][4][5][6][7][8]

The specific substitution pattern (5-Cl, 2-F) imparts distinct lipophilicity and metabolic stability profiles compared to its mono-halogenated analogs.

Table 1: Physiochemical Specifications

Property	Value	Note
CAS Number	448193-93-9	Verified Identifier
IUPAC Name	(2E)-3-(5-Chloro-2-fluorophenyl)prop-2-enoic acid	Trans-isomer is thermodynamically favored
Molecular Formula	C ₉ H ₆ ClFO ₂	
Molecular Weight	200.59 g/mol	
Physical State	White to Off-white Crystalline Solid	
Melting Point	180–220 °C (Predicted)	Experimental determination recommended per batch
Predicted pKa	~4.1 ± 0.1	Acidic proton on carboxyl group
Predicted LogP	~2.5	Moderate lipophilicity
Solubility	DMSO, Methanol, Ethanol	Sparingly soluble in water

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Technical Insight: The ortho-fluorine atom exerts a significant "ortho-effect," influencing the torsion angle of the phenyl ring relative to the acrylic acid tail. This conformational bias is often exploited in drug design to lock bio-active conformations.

Synthetic Routes & Process Optimization

The industrial standard for synthesizing **5-Chloro-2-fluorocinnamic acid** is the Knoevenagel Condensation. This route is preferred over the Heck reaction for scale-up due to lower catalyst costs and the avoidance of transition metals in the primary step.

Protocol A: Knoevenagel Condensation (Standard)

Reaction: 5-Chloro-2-fluorobenzaldehyde + Malonic Acid

Product

Reagents:

- Substrate: 5-Chloro-2-fluorobenzaldehyde (1.0 eq)
- Reagent: Malonic Acid (1.2 – 1.5 eq)
- Base/Catalyst: Piperidine (0.1 eq) or Pyridine (solvent volume)
- Solvent: Pyridine (classic) or Ethanol (green alternative)
- Temperature: 80–100 °C (Reflux)

Step-by-Step Methodology:

- Charge: In a round-bottom flask equipped with a reflux condenser, dissolve 5-chloro-2-fluorobenzaldehyde in pyridine (approx. 5 mL per gram of aldehyde).
- Addition: Add Malonic acid (1.2 eq) and a catalytic amount of piperidine (5-10 mol%).
- Reflux: Heat the mixture to reflux (100–115 °C) for 4–6 hours. Monitor CO₂ evolution (cessation indicates completion of decarboxylation).
- Quench: Cool the reaction mixture to room temperature. Pour slowly into ice-cold HCl (1M) to precipitate the crude acid.
- Isolation: Filter the white precipitate and wash thoroughly with cold water to remove residual pyridine.
- Purification: Recrystallize from Ethanol/Water (9:1) to obtain high-purity trans-cinnamic acid.

Mechanism of Action

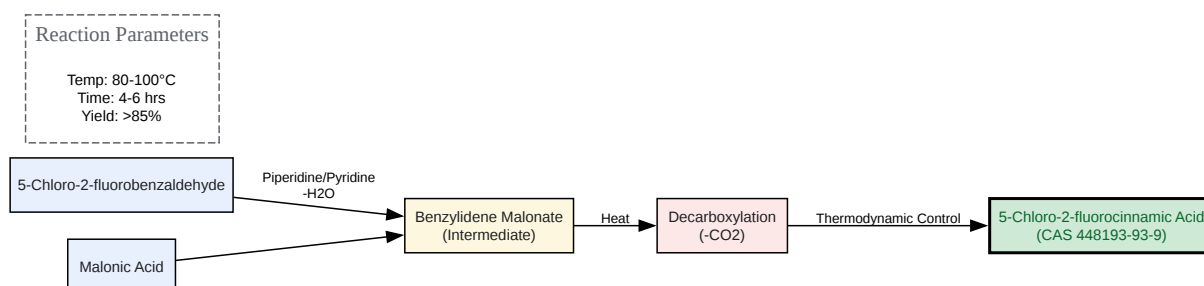
The reaction proceeds via the formation of an enolate from malonic acid, which attacks the aldehyde carbonyl. The resulting intermediate undergoes dehydration and subsequent thermal

decarboxylation to yield the

-unsaturated acid.

Visualization: Synthesis Pathway

The following diagram illustrates the Knoevenagel pathway and potential side reactions.



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Figure 1: Step-wise synthesis via Knoevenagel Condensation involving dehydration and decarboxylation.

Reactivity & Functionalization

The **5-Chloro-2-fluorocinnamic acid** scaffold is a versatile "bi-functional" building block.

The Cinnamic Acid Moiety (Michael Acceptor)

The

-unsaturated carboxylic acid is highly reactive:

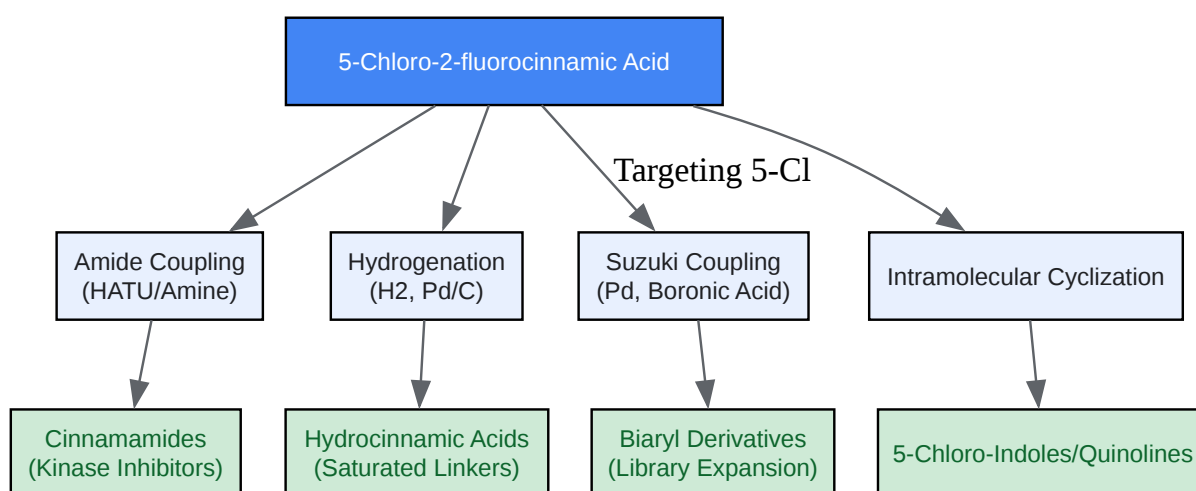
- Amide Coupling: Activation with SOCl₂ or HATU allows coupling to amines, generating cinnamamides (common in kinase inhibitors).

- Reduction: Hydrogenation (Pd/C, H₂) yields the saturated hydrocinnamic acid (propanoic acid derivative).
- Cyclization: Can be cyclized to form substituted Quinolines or Coumarins under acidic conditions.

The Aryl Halides (Site-Selective Coupling)

- 5-Chloro Position: This position is activated for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) after the carboxylic acid has been protected or reacted.
 - Note: The 2-Fluoro group is generally stable but activates the ring for nucleophilic aromatic substitution () if strong nucleophiles are used.

Visualization: Downstream Applications



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Figure 2: Divergent synthesis pathways utilizing the carboxylic acid tail and the aryl chloride handle.

Medicinal Chemistry Applications

Bioisosterism & Metabolic Stability

The incorporation of the Fluorine atom at the C2 position is strategic. It mimics hydrogen sterically but alters the electronic environment, often protecting the adjacent positions from metabolic oxidation (P450 blocking).

- **Kinase Inhibition:** This scaffold appears in patents related to Aurora Kinase and EGFR inhibitors. The cinnamic amide motif acts as a rigid linker that positions the aryl headgroup into the hydrophobic pocket of the enzyme.
- **Indole Synthesis:** Through nitration and subsequent Cadogan cyclization, this acid is a precursor to 5-chloro-2-fluoroindoles, a privileged structure in CNS drug discovery.

Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Statement	Description
H315	Causes skin irritation.
H319	Causes serious eye irritation. [2]
H335	May cause respiratory irritation.

Handling Protocol:

- Use in a fume hood to avoid inhalation of dust.
- Wear nitrile gloves and safety goggles.
- Store in a cool, dry place away from strong oxidizing agents.

References

- National Institutes of Health (NIH). (2020). Applications of Fluorine in Medicinal Chemistry. PubMed.[\[3\]](#) Retrieved from [\[Link\]](#)
- ChemSrc. (2023). CAS 448193-93-9 Entry and Physical Properties. Retrieved from [\[Link\]](#)

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